

Application Notes: Nickel Formate as a Catalyst for Carbon Nanotube Growth

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Compound of Interest

Compound Name: Nickel formate

Cat. No.: B3367021

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Introduction

Nickel formate ($\text{Ni}(\text{HCOO})_2$) serves as an effective and advantageous catalyst precursor for the synthesis of carbon nanotubes (CNTs) via chemical vapor deposition (CVD).^{[1][2]} Its use offers a low-cost, solution-based approach for catalyst deposition, which is highly scalable and suitable for coating substrates with complex geometries.^{[1][2]} This method avoids the more complex and costly calcination and reduction steps often required for other catalyst precursors.^[1] The in-situ thermal decomposition of **nickel formate** yields finely dispersed nickel nanoparticles with a narrow size distribution, which are highly active for CNT growth.

Principle of Operation

The synthesis of CNTs using **nickel formate** is based on the thermal decomposition of the precursor to form metallic nickel nanoparticles. These nanoparticles then act as catalytic sites for the decomposition of a carbon-containing gas (e.g., acetylene, methane, ethanol). Carbon atoms dissolve into the nickel nanoparticles, and upon saturation, precipitate out in the form of a graphitic cylinder, leading to the growth of a carbon nanotube. The diameter of the resulting CNTs is largely determined by the size of the nickel nanoparticle.

Key Advantages of Nickel Formate

- **Low-Cost and Readily Available:** **Nickel formate** is an inexpensive and commercially available chemical.

- **Solution-Based Deposition:** It can be dissolved in suitable solvents to create a catalyst solution, allowing for simple deposition techniques like spin-coating, dip-coating, or printing. [\[1\]](#)[\[2\]](#)
- **Simplified Process:** The use of **nickel formate** can eliminate the need for separate calcination and reduction steps, streamlining the CNT synthesis process.[\[1\]](#)
- **Formation of Uniform Nanoparticles:** Its decomposition leads to the formation of small, well-dispersed nickel nanoparticles, which is crucial for the growth of high-quality CNTs.

Quantitative Data Summary

The following table summarizes quantitative data from various studies on CNT growth using nickel-based catalysts, including those derived from **nickel formate**.

Parameter	Value	Catalyst System	Carbon Source	Growth Temperature (°C)	Reference
CNT Diameter	30 - 40 nm	Finely dispersed Nickel	Castor Oil	650	[3]
CNT Diameter	~1.0 nm (SWCNTs)	Nickel Formate on Silica	Methane	860	[1]
CNT Yield	~1940 wt% (nanotube to nickel)	Nickel Formate on Silica	Methane	860	[1]
Optimal Growth Temperature	~860 °C	Nickel Formate on Silica	Methane	860	[1]
Raman ID/IG Ratio	0.416	Nickel on Silica Gel	Methane	Not Specified	[4]
CNT Length	100 - 1000 nm	Ferrocene (Fe catalyst)	Not Specified	850-900	[5]

Experimental Protocols

This section provides detailed protocols for the synthesis of CNTs using **nickel formate** as the catalyst precursor.

Protocol 1: Synthesis of Single-Walled Carbon Nanotubes (SWCNTs)

This protocol is adapted from a method for synthesizing high-purity SWCNTs.[\[1\]](#)

1. Catalyst Preparation:

- Disperse **nickel formate** onto a fumed silica powder support. The exact weight ratio should be optimized for the specific setup, but a starting point is a ratio that results in a low nickel concentration (e.g., 1-5 wt% Ni relative to the support).
- Thoroughly mix the **nickel formate** and silica powder to ensure a homogeneous distribution.

2. CVD Growth of SWCNTs:

- Place the catalyst powder in a quartz boat and insert it into a tube furnace.
- Heat the furnace to the optimal growth temperature of approximately 860 °C under an inert atmosphere (e.g., Argon).[\[1\]](#)
- Once the temperature is stable, introduce a mixture of Argon and Methane (CH₄) gas (e.g., 1:1 by volume) into the furnace.[\[1\]](#) The **nickel formate** will decompose in-situ to form nickel nanoparticles.
- Allow the reaction to proceed for a set duration (e.g., 15-60 minutes).
- After the growth period, stop the flow of methane and cool the furnace down to room temperature under an inert gas flow.

3. Purification:

- The as-produced material will contain CNTs, the silica support, and residual nickel catalyst.

- To remove the silica support, the product can be washed with a hydrofluoric acid (HF) solution. (Caution: HF is extremely hazardous and requires specialized handling procedures and personal protective equipment).
- To remove the nickel catalyst, the product can be treated with a strong acid, such as hydrochloric acid (HCl), for several hours.^[3]
- After acid treatment, wash the CNTs with deionized water until the pH is neutral, and then dry the purified CNTs.

Protocol 2: General Synthesis of Multi-Walled Carbon Nanotubes (MWCNTs)

This protocol provides a general method for growing MWCNTs on a substrate.

1. Substrate Preparation and Catalyst Deposition:

- Prepare a solution of **nickel formate** in a suitable solvent (e.g., deionized water or ethanol). A typical concentration can range from 0.01 M to 0.1 M.
- Clean the substrate (e.g., silicon wafer with a silica layer) using a standard cleaning procedure (e.g., piranha solution or sonication in acetone and isopropanol).
- Deposit the **nickel formate** solution onto the substrate using a method such as spin-coating or dip-coating.
- Dry the substrate to remove the solvent, leaving a thin film of **nickel formate**.

2. CVD Growth of MWCNTs:

- Place the substrate in a CVD reactor.
- Heat the reactor to a growth temperature in the range of 650-850 °C under an inert or reducing atmosphere (e.g., Argon, Nitrogen, or a mixture with Hydrogen).
- At the growth temperature, the **nickel formate** will decompose to form nickel nanoparticles.

- Introduce a carbon source gas, such as acetylene (C_2H_2) or methane (CH_4), into the reactor for a specified duration (e.g., 10-30 minutes).
- After the growth period, turn off the carbon source and cool the reactor to room temperature under an inert gas flow.

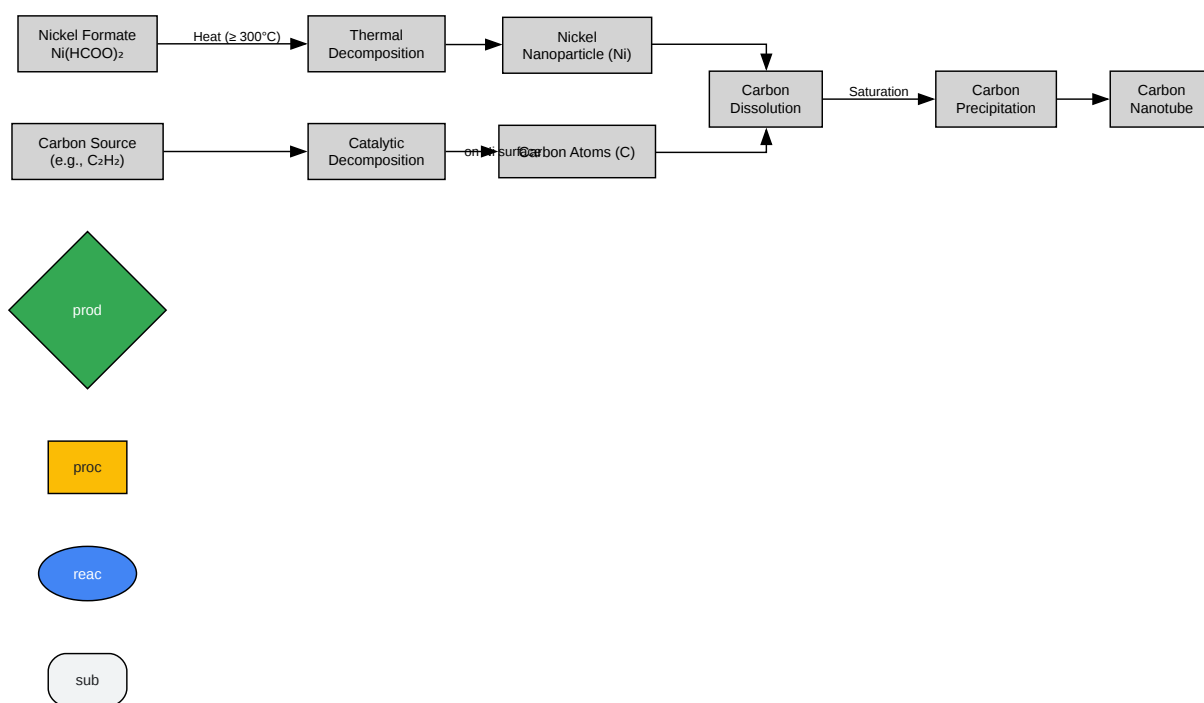
3. Characterization:

- The grown CNTs can be characterized using various techniques:
 - Scanning Electron Microscopy (SEM): To observe the morphology, alignment, and density of the CNTs.[\[3\]](#)
 - Transmission Electron Microscopy (TEM): To determine the diameter, number of walls, and crystallinity of the CNTs.
 - Raman Spectroscopy: To assess the quality of the CNTs by analyzing the D and G bands. The ratio of the intensity of the D band to the G band (I_D/I_G) is an indicator of the defect density.[\[4\]](#)[\[6\]](#)
 - Thermogravimetric Analysis (TGA): To determine the purity of the CNTs by measuring the weight loss as a function of temperature in an oxidizing atmosphere.[\[1\]](#)[\[7\]](#)

Visualizations

Signaling Pathway and Chemical Reactions

The following diagram illustrates the key chemical steps involved in the growth of carbon nanotubes using **nickel formate** as a catalyst precursor.

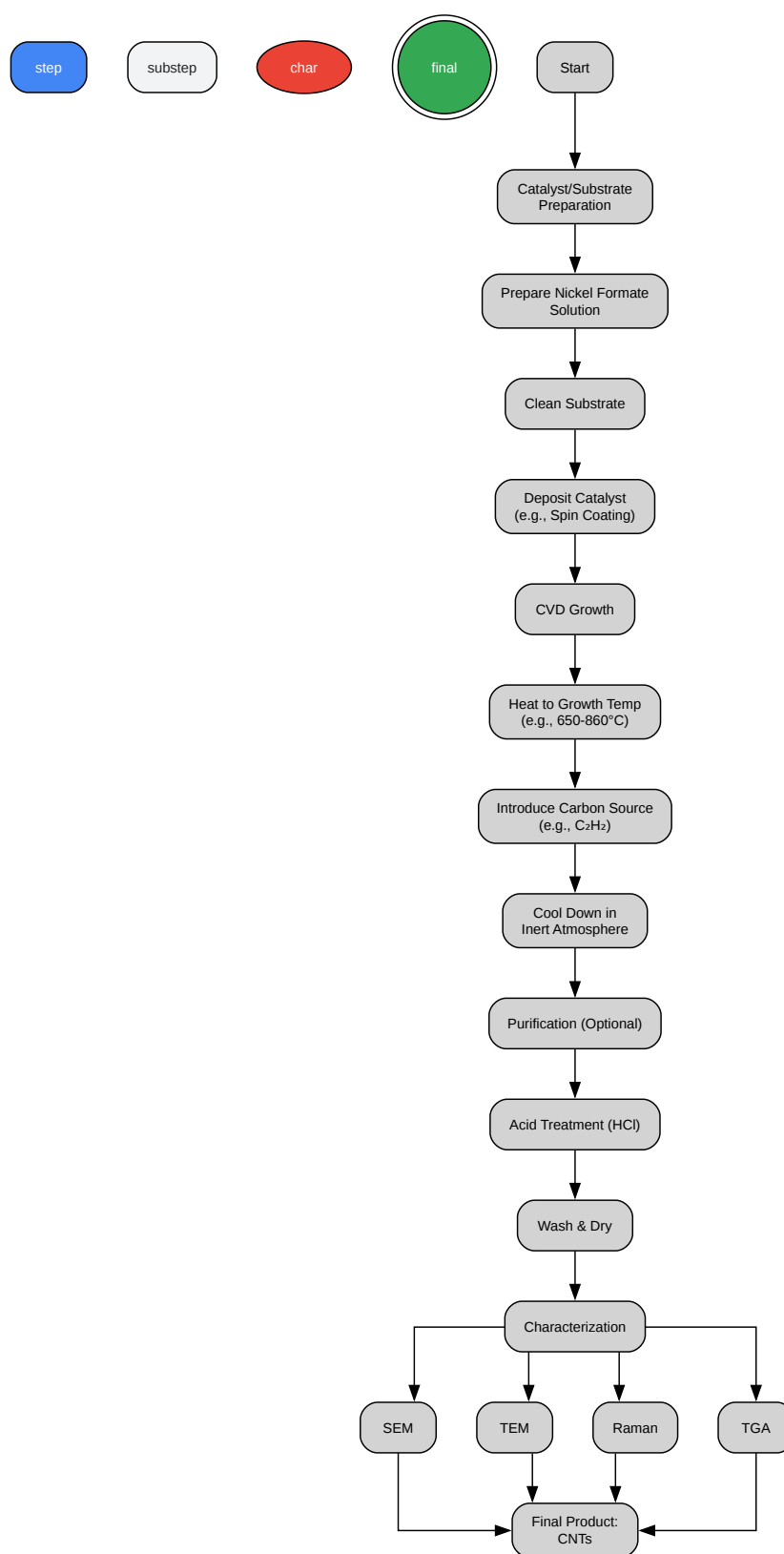


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Caption: Chemical pathway for CNT growth from **nickel formate**.

Experimental Workflow

The following diagram outlines the typical experimental workflow for synthesizing carbon nanotubes using the **nickel formate** precursor method.



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Caption: Experimental workflow for CNT synthesis.

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